

Application Note: GC-MS Analysis of Saussurea lappa (Costus) Root Essential Oil

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Compound of Interest

Compound Name: *Costus oil*

Cat. No.: *B1167358*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Saussurea lappa, commonly known as Costus, is a perennial herb belonging to the Asteraceae family. The roots of this plant are a rich source of essential oil, which has been traditionally used in various systems of medicine for its diverse therapeutic properties, including anti-inflammatory, antimicrobial, and analgesic effects.[1] Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique used to separate, identify, and quantify the individual chemical components of a volatile sample, making it the gold standard for essential oil analysis.[2] This application note provides a detailed protocol for the GC-MS analysis of S. lappa root essential oil and summarizes its characteristic chemical profile.

Chemical Composition of Saussurea lappa Root Essential Oil

The essential oil of S. lappa root is a complex mixture of volatile compounds, primarily composed of sesquiterpenoids.[3] The chemical composition can vary depending on factors such as the geographical origin, cultivation conditions, and extraction method.[1] However, several key constituents are consistently identified as major components. The quantitative data from various studies are summarized in the table below.

Table 1: Major Chemical Constituents of Saussurea lappa Root Essential Oil Identified by GC-MS

Compound	Chemical Class	Relative Percentage (%) - Study 1[3]	Relative Percentage (%) - Study 2	Relative Percentage (%) - Study 3[4]
Dehydrocostus lactone	Sesquiterpene lactone	46.75	47.54	-
Costunolide	Sesquiterpene lactone	9.26	9.29	52.01
8-cedren-13-ol	Sesquiterpenoid	5.06	-	0.62
α -Curcumene	Sesquiterpene	4.33	4.33	-
Elemene	Sesquiterpene	-	-	7.18
Caryophyllene oxide	Sesquiterpenoid	-	-	2.39
β -Pinene	Monoterpene	-	2.49	-
δ -Terpineol	Monoterpenoid	-	4.33	-

Note: A hyphen (-) indicates that the compound was not reported as a major component in that particular study.

Experimental Protocols

A detailed methodology for the GC-MS analysis of *S. lappa* root essential oil is provided below, based on established protocols.[4]

1. Sample Preparation: Essential Oil Extraction

The essential oil is typically extracted from the dried roots of *Saussurea lappa* using hydro-distillation or steam distillation.[1][4]

- Apparatus: Clevenger-type apparatus.

- Procedure:
 - Weigh a suitable amount of powdered *S. lappa* root material.
 - Place the material in a round-bottom flask with distilled water.
 - Connect the flask to the Clevenger apparatus and a condenser.
 - Heat the flask to boiling and continue the distillation for a specified period (e.g., 3-4 hours).
 - Collect the separated essential oil and dry it over anhydrous sodium sulfate.
 - Store the oil in a sealed vial at a low temperature (e.g., 4°C) until analysis.

2. GC-MS Analysis

- Instrumentation: A gas chromatograph coupled with a mass spectrometer (GC-MS).
- Sample Dilution: Dilute the essential oil sample (e.g., 1/100, v/v) in a suitable solvent such as methanol or ethanol.[\[4\]](#)

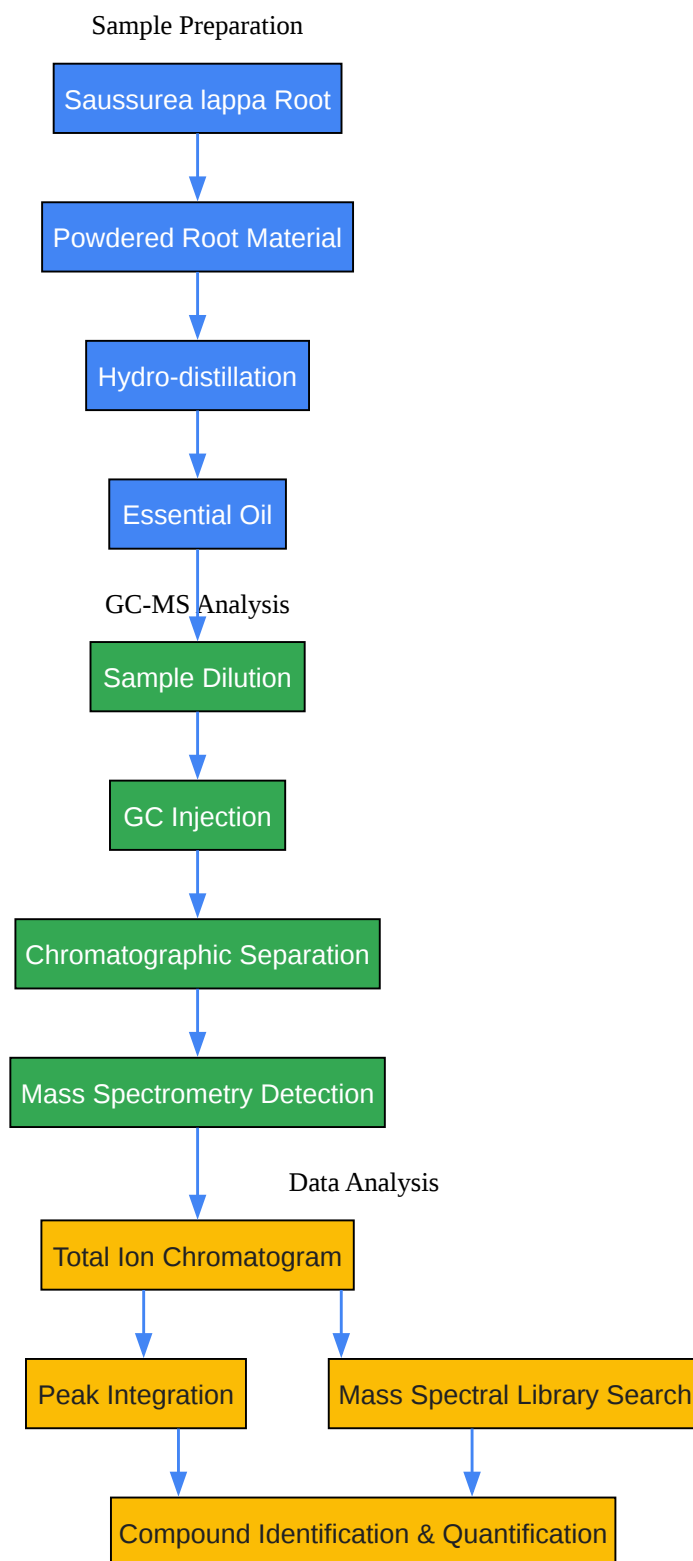
Table 2: GC-MS Instrumental Parameters

Parameter	Recommended Conditions - Method 1	Recommended Conditions - Method 2[4]
Gas Chromatograph (GC)		
Column	HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness)	TR-5MS (dimensions not specified)
Carrier Gas	Helium	Helium
Flow Rate	1.0 mL/min	1.0 mL/min (constant flow)
Injector Temperature	250°C	260°C
Injection Volume	0.5 µL	1 µL
Injection Mode	Split (50:1)	Splitless
Oven Temperature Program	50°C for 1 min, then 8°C/min to 300°C, hold for 20 min	50°C for 5 min, then 5°C/min to 140°C, then 3°C/min to 280°C
Mass Spectrometer (MS)		
Ionization Mode	Electron Ionization (EI)	Electron Ionization (EI)
Ionization Energy	70 eV	70 eV
MS Source Temperature	230°C	270°C (MS transfer line)
MS Quadrupole Temperature	150°C	Not specified
Mass Range	Not specified	Not specified

3. Data Analysis

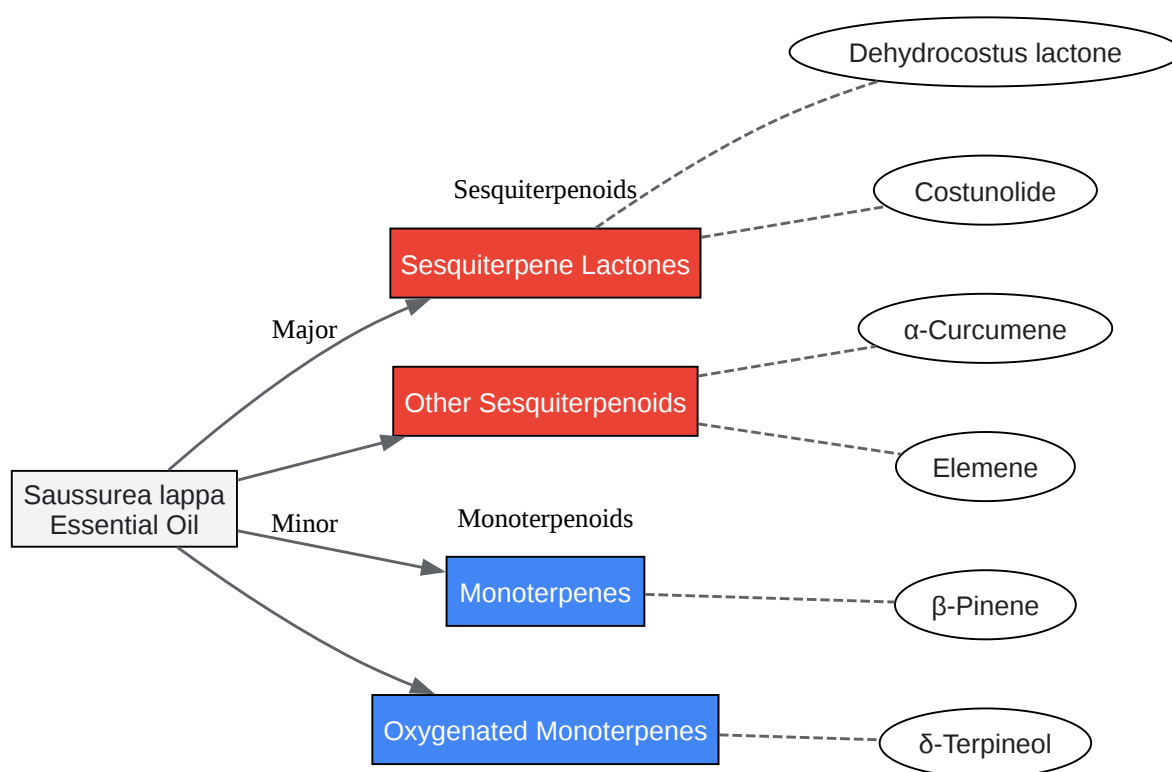
- **Compound Identification:** The identification of the chemical constituents is achieved by comparing their mass spectra with those of reference compounds in a mass spectral library, such as NIST. The retention indices (RI) of the compounds are also compared with those reported in the literature.
- **Quantification:** The relative percentage of each component is calculated from the peak area of the corresponding compound in the total ion chromatogram.

Visualizations



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Caption: Experimental workflow for GC-MS analysis of Saussurea lappa essential oil.



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Caption: Classification of major chemical components in Saussurea lappa essential oil.

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